

# Application Note: Determination of Reactive Black 31 Concentration using UV-Vis Spectrophotometry

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## Compound of Interest

Compound Name: *Reactive Black 31*

Cat. No.: *B1172413*

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## Abstract

This application note details a straightforward and rapid method for the quantitative determination of Reactive Black 31, a common azo dye, in aqueous solutions using UV-Vis spectrophotometry. This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of the dye and its concentration at a specific wavelength. The protocol provided is suitable for quality control in manufacturing processes, wastewater analysis, and various research applications where monitoring the concentration of Reactive Black 31 is crucial.

## Introduction

Reactive Black 31 is a widely used synthetic dye in the textile industry for coloring cellulosic fibers such as cotton and viscose.[1][2] Its high fixation efficiency and good fastness properties make it a popular choice.[1] However, the release of unfixed dye into wastewater poses significant environmental concerns due to its color, persistence, and potential toxicity. Therefore, an accurate and efficient method for quantifying Reactive Black 31 concentration is essential for environmental monitoring and process optimization in the textile industry.

UV-Vis spectrophotometry offers a simple, cost-effective, and non-destructive technique for this purpose.[3][4] The principle relies on the absorption of light by the dye molecules in the ultraviolet and visible regions of the electromagnetic spectrum. According to the Beer-Lambert

law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.[5][6] By measuring the absorbance of a sample at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), the concentration of Reactive Black 31 can be accurately determined.

## Principle of the Method

The concentration of Reactive Black 31 is determined by measuring its absorbance at its wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) and relating it to a standard calibration curve. The Beer-Lambert equation describes this relationship:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- $\epsilon$  (epsilon) is the molar absorptivity coefficient (in  $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ ), a constant specific to the substance at a given wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the substance (in  $\text{mol}\cdot\text{L}^{-1}$ ).

A calibration curve is generated by plotting the absorbance of a series of standard solutions of known concentrations versus their respective concentrations. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the concentration from the linear regression of the calibration curve.[7][8]

Note on  $\lambda_{\text{max}}$  of Reactive Black 31: While a specific documented  $\lambda_{\text{max}}$  for C.I. Reactive Black 31 was not found in the reviewed literature, a closely related diazo dye, Reactive Black 5 (also known as Black-B), exhibits a maximum absorbance at approximately 597 nm.[9][10] It is recommended to experimentally determine the  $\lambda_{\text{max}}$  for Reactive Black 31 by scanning a dilute solution across the visible spectrum (e.g., 400-800 nm) to ensure accuracy. This protocol will assume a  $\lambda_{\text{max}}$  of 597 nm for illustrative purposes, but this value should be verified.

## Materials and Instrumentation

- Instrumentation:
  - UV-Vis Spectrophotometer (capable of scanning in the visible range)
  - Analytical balance
  - Volumetric flasks (various sizes, e.g., 100 mL, 50 mL, 25 mL, 10 mL)
  - Pipettes (various sizes)
  - Cuvettes (quartz or glass, 1 cm path length)
- Reagents:
  - Reactive Black 31 dye powder (analytical grade)
  - Deionized water (or other appropriate solvent, if required)

## Experimental Protocol

### Preparation of Stock Standard Solution (e.g., 100 mg/L)

- Accurately weigh 10.0 mg of Reactive Black 31 powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add a small amount of deionized water to dissolve the dye completely.
- Bring the volume up to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous. This is your 100 mg/L stock solution.

### Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock solution. The following is an example for preparing standards of 2, 4, 6, 8, and 10 mg/L.

Standard Concentration (mg/L)	Volume of Stock Solution (100 mg/L) to be Diluted	Final Volume (in volumetric flask)
2	2.0 mL	100 mL
4	4.0 mL	100 mL
6	6.0 mL	100 mL
8	8.0 mL	100 mL
10	10.0 mL	100 mL

Table 1: Example of preparation of working standard solutions.

## Determination of $\lambda_{\max}$ (Wavelength of Maximum Absorbance)

- Turn on the UV-Vis spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Use one of the prepared standard solutions (e.g., 6 mg/L) for this determination.
- Fill a cuvette with deionized water to serve as a blank and zero the instrument.
- Rinse the sample cuvette with the 6 mg/L standard solution and then fill it.
- Perform a wavelength scan of the standard solution over a range of 400 nm to 800 nm.
- Identify the wavelength at which the maximum absorbance occurs. This is the  $\lambda_{\max}$ . All subsequent measurements should be performed at this wavelength.

## Generation of the Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\max}$  (e.g., 597 nm).
- Use deionized water as a blank to zero the instrument.

- Measure the absorbance of each of the prepared working standard solutions, starting from the lowest concentration to the highest.
- Rinse the cuvette with the next standard solution before each measurement.
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (Y-axis) versus concentration (X-axis).
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). The  $R^2$  value should be  $\geq 0.995$  for a good linear fit.

## Measurement of Unknown Sample Concentration

- If necessary, dilute the unknown sample so that its absorbance falls within the range of the calibration curve.
- Zero the spectrophotometer with the blank (deionized water).
- Measure the absorbance of the (diluted) unknown sample at the  $\lambda_{max}$ .
- Use the equation of the calibration curve to calculate the concentration of the dye in the measured sample.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the original, undiluted sample.

Calculation:

Concentration (mg/L) = (Absorbance of unknown - y-intercept) / slope

## Data Presentation

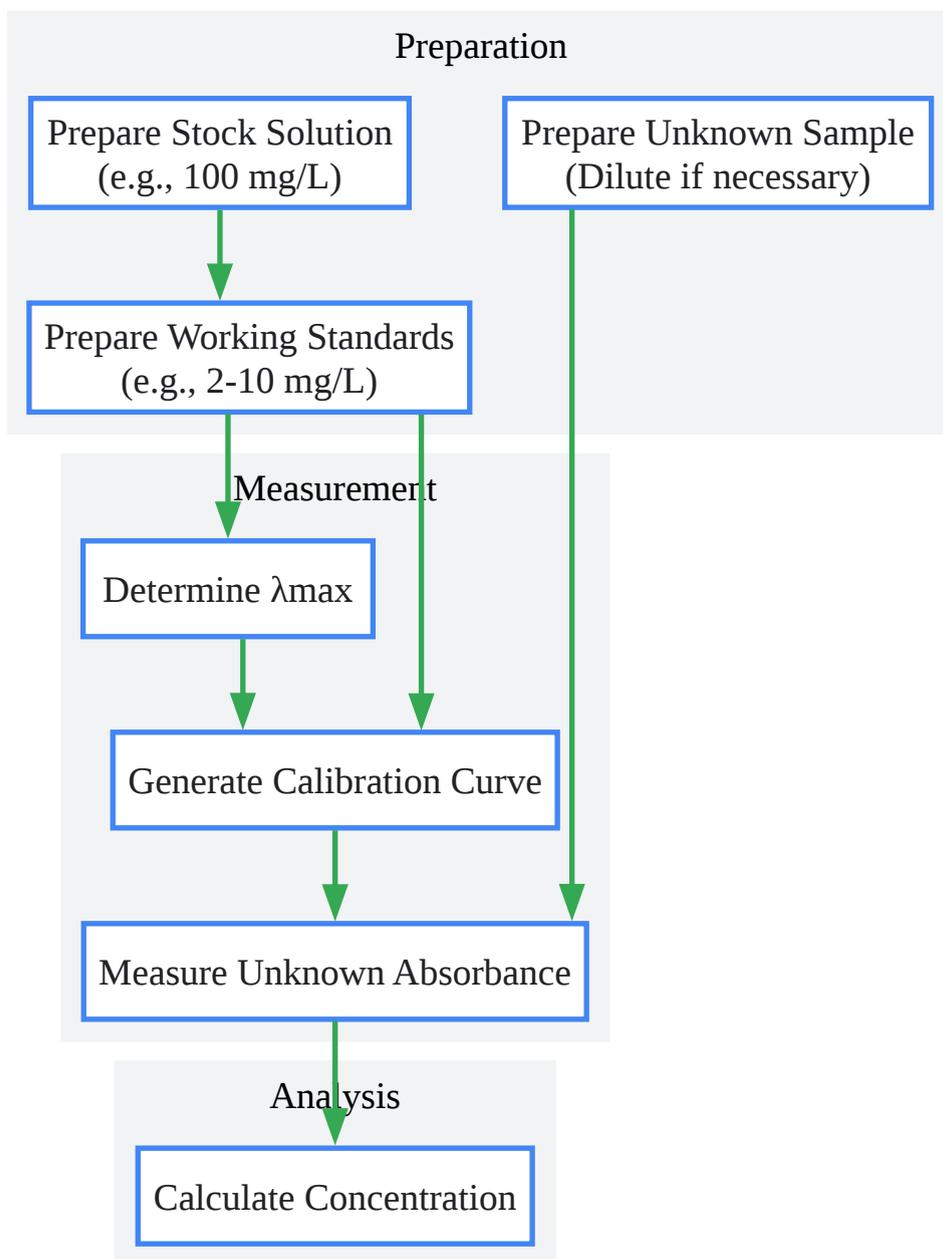
Table 2: Example Calibration Data for Reactive Black 31 at  $\lambda_{max} = 597$  nm

Concentration (mg/L)	Absorbance (AU)
0 (Blank)	0.000
2	0.152
4	0.305
6	0.458
8	0.610
10	0.763

Calibration Curve:

A plot of this data would yield a straight line with a high  $R^2$  value, confirming the linear relationship between absorbance and concentration within this range.

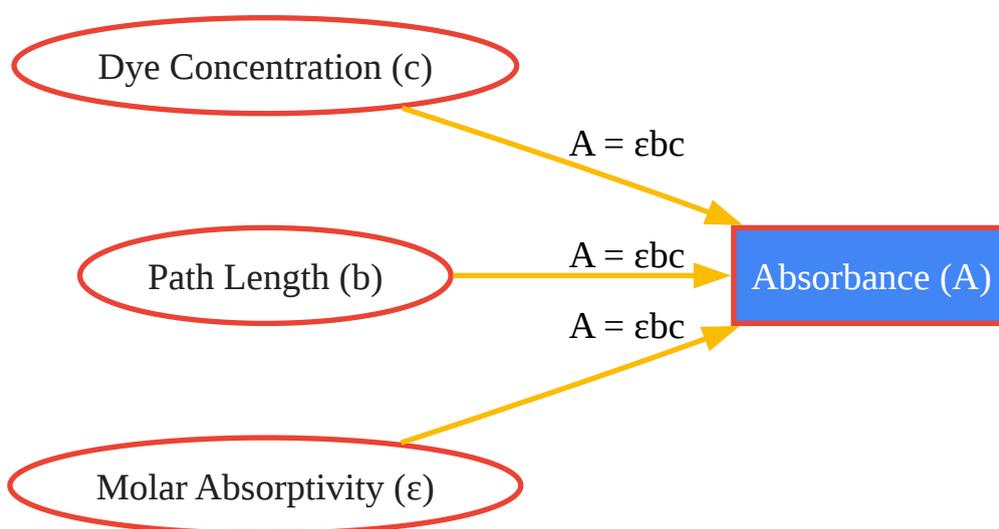
## Logical Workflow



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Caption: Experimental workflow for determining Reactive Black 31 concentration.

## Signaling Pathway (Beer-Lambert Law)



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Caption: Relationship of factors in the Beer-Lambert Law.

## Conclusion

The UV-Vis spectrophotometric method described provides a reliable, rapid, and cost-effective means for the quantitative analysis of Reactive Black 31 in aqueous solutions. Adherence to the outlined protocol, including the experimental determination of the  $\lambda_{\max}$  and the preparation of an accurate calibration curve, will ensure precise and reproducible results. This method is highly valuable for routine quality control, environmental monitoring, and research in the textile and related industries.

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